

Spectroscopic and Synthetic Profile of 5-Benzylthio-1H-tetrazole: A Technical Guide

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Compound of Interest

Compound Name: 5-Benzylthio-1H-tetrazole

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This technical guide provides an in-depth overview of the spectroscopic data and a detailed experimental protocol for the synthesis of **5-Benzylthio-1H-tetrazole**. The information is curated to support research and development activities in medicinal chemistry and materials science where tetrazole derivatives are of significant interest.

Spectroscopic Data

The following tables summarize the nuclear magnetic resonance (NMR) and Fourier-transform infrared (FT-IR) spectroscopic data for **5-Benzylthio-1H-tetrazole**, providing a comprehensive spectral signature of the molecule.

Table 1: ¹H NMR Spectroscopic Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Solvent	Instrument Frequency
13.40-11.50	singlet	1H	N-H of tetrazole	CDCl ₃	300 MHz
7.49-7.35	multiplet	5H	Aromatic (Ar-H)	CDCl ₃	300 MHz
4.58	singlet	2H	S-CH ₂	CDCl ₃	300 MHz

Data sourced from a comprehensive structural and physical study of the compound.[1]

Table 2: ^{13}C NMR Spectroscopic Data

Chemical Shift (δ) ppm	Assignment	Solvent
154.26	C of tetrazole	DMSO- d_6
134.8	Aromatic (C)	DMSO- d_6
133.7	Aromatic (CH)	DMSO- d_6
133.2	Aromatic (CH)	DMSO- d_6
132.7	Aromatic (CH)	DMSO- d_6
132.5	Aromatic (CH)	DMSO- d_6
126.05	Aromatic (CH)	DMSO- d_6
38.86	S- CH_2	DMSO- d_6

Note: The provided ^{13}C NMR data was obtained in DMSO- d_6 . Variations in chemical shifts may be observed in other solvents.[1]

Table 3: FT-IR Spectroscopic Data

Wavenumber (cm^{-1})	Vibrational Mode Assignment
1546	Aromatic C=C stretching
1432	CH_2 scissoring
1329.03	N=N stretching of the tetrazole ring
1200-900	Characteristic vibrations of the free tetrazole group
1639.9-1340	Characteristic vibrations of the free tetrazole group

The FT-IR data highlights the key functional group vibrations within the molecule.[1]

Experimental Protocol: Synthesis of 5-Benzylthio-1H-tetrazole

This section details a laboratory-scale procedure for the synthesis of **5-Benzylthio-1H-tetrazole**.

Materials:

- Benzyl isothiocyanate
- Sodium azide (NaN_3)
- Water
- Tetrahydrofuran (THF)
- 1,3-Dibromopropane
- Appropriate glassware and stirring apparatus
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

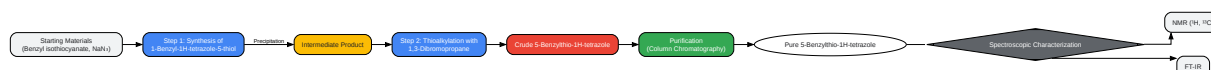
- Synthesis of 1-Benzyl-1H-tetrazole-5-thiol (Intermediate):
 - In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve benzyl isothiocyanate and sodium azide in water.
 - Heat the mixture to reflux and maintain for a period sufficient to complete the reaction, monitoring by thin-layer chromatography (TLC).
 - Upon completion, cool the reaction mixture to room temperature.

- Acidify the aqueous solution with a suitable acid (e.g., HCl) to precipitate the tetrazole-5-thiol.
- Collect the precipitate by filtration, wash with cold water, and dry under vacuum.
- Synthesis of **5-Benzylthio-1H-tetrazole**:
 - Dissolve the synthesized 1-benzyl-1H-tetrazole-5-thiol in tetrahydrofuran (THF).
 - Add 1,3-dibromopropane to the solution.
 - The reaction is typically carried out at room temperature with stirring. Monitor the progress by TLC.
 - Once the reaction is complete, remove the solvent under reduced pressure using a rotary evaporator.
 - The crude product can be purified by column chromatography on silica gel using an appropriate eluent system (e.g., a mixture of hexane and ethyl acetate) to yield pure **5-Benzylthio-1H-tetrazole**.

This protocol is adapted from a general three-step process for the synthesis of 5-thio-substituted tetrazole derivatives.[2]

Visualization of the Synthetic and Characterization Workflow

The following diagram illustrates the logical flow from starting materials to the final, characterized product.



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Caption: Synthetic and characterization workflow for **5-Benzylthio-1H-tetrazole**.

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